

copper versus molybdenum diagram for ore deposit classification

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Compound of Interest

Compound Name: *Copper;molybdenum*

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A comparative analysis of copper and molybdenum concentrations serves as a critical tool for researchers, scientists, and economic geologists in the classification of ore deposits. The relative abundance of these two elements, often presented in a copper versus molybdenum diagram, provides valuable insights into the geological processes that led to the formation of the deposit and its potential economic viability. This guide offers a comprehensive comparison of different ore deposit types based on their copper and molybdenum content, supported by quantitative data and a description of analytical methodologies.

Ore Deposit Classification: A Geochemical Perspective

The classification of ore deposits is a multifaceted process that involves the analysis of their geological setting, mineralogy, and geochemical composition. Among the various geochemical indicators, the concentrations of copper (Cu) and molybdenum (Mo) are particularly significant, especially for porphyry-type deposits, which are the world's primary sources of these metals.^[1] ^[2] The Cu/Mo ratio is a key discriminant that helps to distinguish between different subtypes of porphyry deposits and even between different tectonic settings.

Copper vs. Molybdenum in Porphyry Deposits

Porphyry deposits are large, low- to medium-grade deposits that are genetically and spatially related to felsic to intermediate porphyritic intrusions.^[3]^[4] They are the most significant source of copper and molybdenum, with porphyry copper deposits accounting for approximately 60%

of the world's copper and porphyry molybdenum deposits providing about 95% of the world's molybdenum.[2]

A fundamental classification based on copper and molybdenum content distinguishes three main types of molybdenum-bearing porphyry deposits:

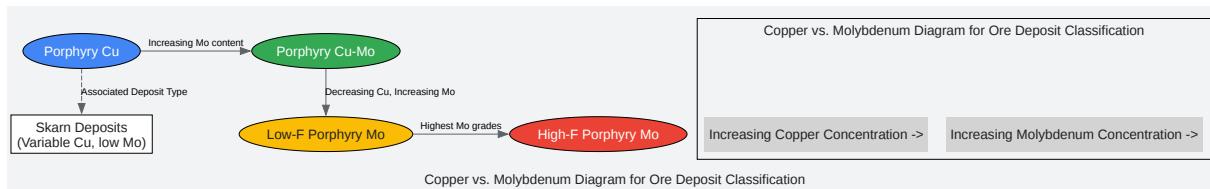
- Porphyry-Cu-Mo deposits: These are characterized by having the lowest molybdenum grades and the highest copper concentrations.[5]
- Low-F porphyry-Mo deposits: These deposits have higher molybdenum grades than Cu-Mo deposits and very low copper concentrations (often less than 100 ppm).[5]
- High-F porphyry-Mo deposits: These exhibit the highest molybdenum grades and contain essentially no copper.[5]

The following table summarizes the typical copper and molybdenum grades for various porphyry ore deposit subtypes.

Ore Deposit Subtype	Typical Copper (Cu) Grade (wt.%)	Typical Molybdenum (Mo) Grade (wt.%)	Reference
Porphyry Copper	0.5 - 1.5	<0.01 - 0.04	[2]
Porphyry Copper-Molybdenum	Variable	0.01 - 0.03	[5]
Low-F Porphyry Molybdenum	<0.01	0.05 - 0.2	[5]
High-F Porphyry Molybdenum	Essentially none	>0.1 - 0.3	[5]

Visualizing the Classification

A diagram plotting copper concentration against molybdenum concentration can effectively illustrate the distinct fields occupied by different ore deposit types.



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Cu vs. Mo classification of porphyry-type ore deposits.

Experimental Protocols

The determination of copper and molybdenum concentrations in geological samples is a critical step in the classification of ore deposits. While specific protocols can vary between laboratories, the general workflow involves sample collection, preparation, and analysis using sophisticated analytical techniques.

Sample Collection and Preparation:

- **Field Sampling:** Representative rock or soil samples are collected from the ore body or surrounding alteration zones. For regional exploration, stream sediment samples may also be collected.
- **Sample Preparation:** The collected samples are typically crushed, pulverized, and homogenized to ensure that the portion analyzed is representative of the entire sample. For certain analyses, specific mineral fractions may be separated. For example, in till geochemistry, the silt-plus-clay fraction (<0.063 mm) is often analyzed.[6]

Analytical Techniques:

- **Inductively Coupled Plasma-Mass Spectrometry (ICP-MS):** This is a highly sensitive technique used to determine the concentrations of a wide range of elements, including

copper and molybdenum, at parts-per-million (ppm) or even parts-per-billion (ppb) levels.

The powdered sample is digested in a strong acid mixture (e.g., aqua regia) to bring the elements into solution before analysis.[\[7\]](#)

- Electron Microprobe Analysis (EMPA): This technique is used to determine the chemical composition of small, specific areas of a sample, such as individual mineral grains. It is particularly useful for identifying the host minerals for copper and molybdenum.
- X-Ray Fluorescence (XRF): XRF is a non-destructive analytical technique that can be used for the bulk chemical analysis of rock powders to determine major and trace element concentrations, including Cu and Mo.

The choice of analytical technique depends on the specific research question, the required detection limits, and the nature of the samples being analyzed. For accurate ore deposit classification, a combination of these techniques is often employed to gain a comprehensive understanding of the geochemical characteristics of the deposit.

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References

- 1. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 2. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 3. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 4. 9 Ore Deposits and Economic Minerals – Mineralogy [opengeology.org]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 6. cmscontent.nrs.gov.bc.ca [cmscontent.nrs.gov.bc.ca]
- 7. [mdpi.com](https://www.mdpi.com) [mdpi.com]
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